

# Physical properties of 3,3,5-Trimethylcyclohexanone (boiling point, melting point, density)

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## Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexanone

Cat. No.: B147574

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## Technical Guide: Physical Properties of 3,3,5-Trimethylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **3,3,5-Trimethylcyclohexanone**, a significant intermediate in various chemical syntheses. The data and methodologies presented are intended to support research and development activities where this compound is utilized.

### Core Physical Properties

**3,3,5-Trimethylcyclohexanone**, also known as dihydroisophorone, is a colorless oily liquid at room temperature. Its physical characteristics are crucial for handling, reaction setup, and purification processes.

### Quantitative Data Summary

The physical properties of **3,3,5-Trimethylcyclohexanone** are summarized in the table below. These values are compiled from various chemical data sources.

Physical Property	Value	Notes	Citations
Boiling Point	188-192 °C	At standard atmospheric pressure.	[1][2][3]
190 °C	[4]		
189 °C	[5]		
167 °C	[3]		
Melting Point	-10 °C	[1][2][3][4]	
Density	0.887 g/mL	at 25 °C	[1][2][3][6]
0.887 g/cm <sup>3</sup>	[4]		

## Experimental Protocols

While the specific primary sources for the above data are not detailed in the available literature, the following sections describe standard and widely accepted laboratory protocols for determining the physical properties of a liquid ketone like **3,3,5-Trimethylcyclohexanone**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method, often carried out in a Thiele tube or a melting point apparatus.

Apparatus:

- Thiele tube or Mel-Temp apparatus
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil)

#### Procedure:

- A small amount of the **3,3,5-trimethylcyclohexanone** sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube.
- The test tube assembly is attached to a thermometer.
- The entire setup is immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) or placed in a melting point apparatus.
- The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor of the sample has displaced all the air.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

For substances that are solid at or near room temperature, or for determining the freezing point of a liquid, a melting point apparatus is commonly used. Since **3,3,5-trimethylcyclohexanone** has a melting point of -10 °C, a specialized low-temperature apparatus would be required. The general principle using a standard Mel-Temp apparatus for a solid is described below.

#### Apparatus:

- Mel-Temp apparatus or similar melting point device
- Capillary tubes (sealed at one end)
- Sample of the solidified compound

#### Procedure:

- A small amount of the solidified **3,3,5-trimethylcyclohexanone** is finely powdered.
- The open end of a capillary tube is tapped into the powdered sample to collect a small amount of the material.
- The tube is inverted and tapped gently to pack the solid into the sealed end, to a height of 2-3 mm.
- The loaded capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied. A pure substance will have a sharp melting range of 1-2 °C.

The density of a liquid can be accurately determined using a pycnometer, which is a glass flask with a precisely known volume.

#### Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube
- Analytical balance
- Temperature-controlled water bath
- The liquid sample (**3,3,5-trimethylcyclohexanone**)
- Deionized water (for calibration)

#### Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance ( $m_{\text{empty}}$ ).

- The pycnometer is filled with deionized water and placed in a temperature-controlled water bath until it reaches thermal equilibrium (e.g., 25 °C).
- The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped off. The pycnometer is then reweighed ( $m_{\text{water}}$ ).
- The pycnometer is emptied, thoroughly dried, and then filled with **3,3,5-trimethylcyclohexanone**.
- The same procedure of thermal equilibration and weighing is repeated for the sample ( $m_{\text{sample}}$ ).
- The density of the sample is calculated using the following formula:

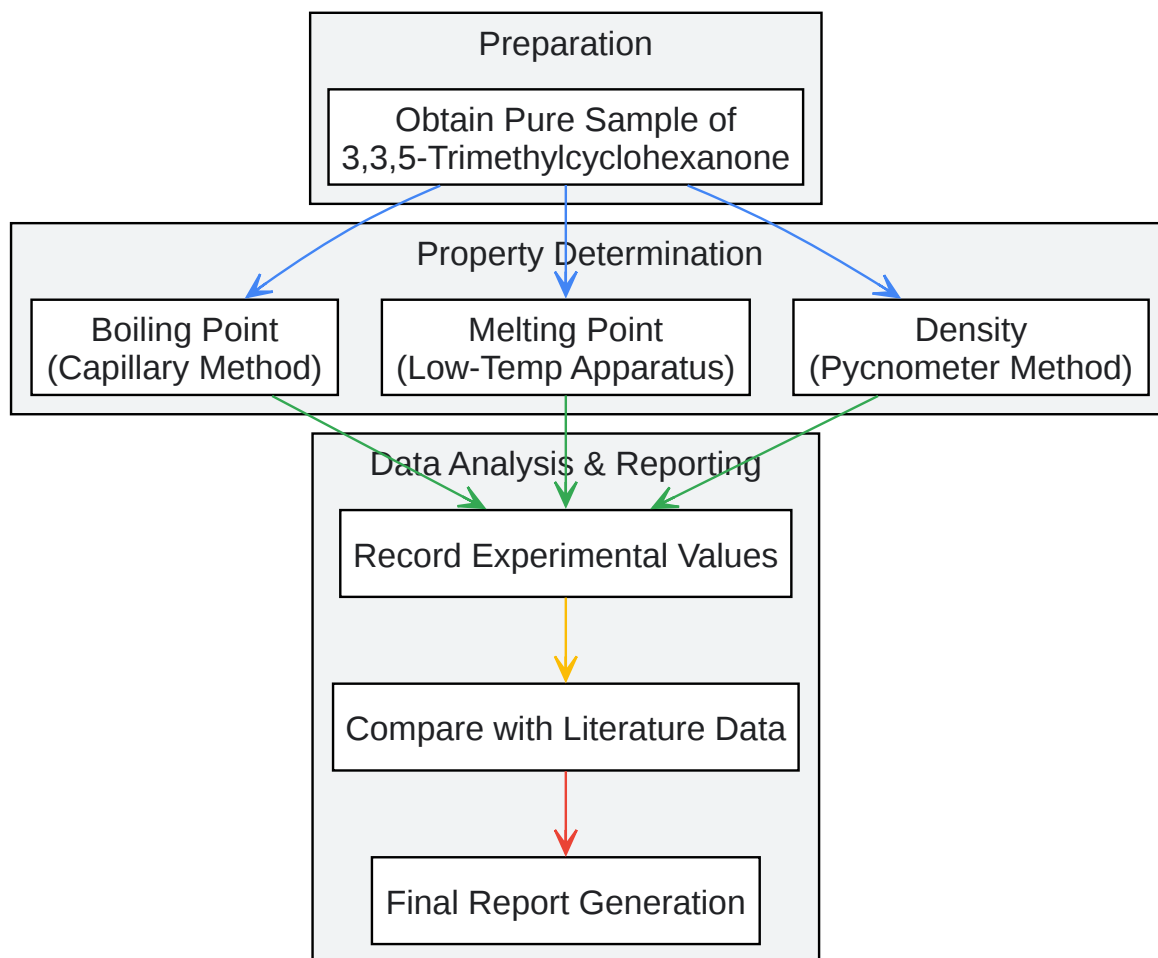
$$\text{Density}_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \text{Density}_{\text{water}}$$

where the density of water at the specific temperature is a known value.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical compound.

## Workflow for Physical Property Determination of 3,3,5-Trimethylcyclohexanone



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Caption: Workflow for Physical Property Determination.

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## References

- 1. Mel Temp Apparatus - My Life Science Career [[mylifesciencecareer.com](http://mylifesciencecareer.com)]
- 2. [americaninstrument.com](http://americaninstrument.com) [[americaninstrument.com](http://americaninstrument.com)]
- 3. [chemconnections.org](http://chemconnections.org) [[chemconnections.org](http://chemconnections.org)]
- 4. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
- 5. Thiele tube - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 6. Mel-Temp Melting Point Apparatus [[orgchemboulder.com](http://orgchemboulder.com)]
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